

structure-activity relationship (SAR) optimization of pyrazolo[3,4-d]pyrimidines

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Compound of Interest

Compound Name: 6-Chloro-1,3-dimethyl-1H-pyrazolo[3,4-d]pyrimidine

Cat. No.: B11912219

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Technical Support Center: Pyrazolo[3,4-d]pyrimidine Optimization

Status: Operational | Tier: Level 3 (Senior Scientist Support) | Topic: SAR & Synthesis

Welcome to the Pyrazolo[3,4-d]pyrimidine Optimization Hub. This interface is designed to troubleshoot the specific "pain points" of this scaffold: Regiochemistry, Kinase Selectivity, and Physicochemical Properties.



Ticket #101: Synthetic Regiocontrol (N1 vs. N2)

User Report: "I am attempting to alkylate the pyrazolo[3,4-d]pyrimidine core, but I am getting a mixture of N1- and N2-alkylated isomers that are difficult to separate."



Root Cause Analysis

The pyrazole ring within the [3,4-d] fused system contains two nucleophilic nitrogens.

- N1-alkylation (Thermodynamic): Generally preferred but often sterically hindered if the C3 substituent is bulky.
- N2-alkylation (Kinetic): Often competes significantly, especially under basic alkylation conditions (NaH/R-X), leading to inseparable mixtures.



Troubleshooting & Solutions

Method A: The "Pre-Installation" Strategy (Recommended)

Do not alkylate the final core. Instead, use a monosubstituted hydrazine (

) at the very beginning of the synthesis. This locks the regiochemistry before the ring is even formed.

- Protocol: React

with ethoxymethylene malononitrile.
- Outcome: Exclusively yields the N1-substituted pyrazole intermediate.

Method B: The Mitsunobu Workaround

If you must functionalize a pre-formed core or pyrazole intermediate, avoid direct alkylation (

). Use Mitsunobu conditions (PPh₃, DIAD, R-OH).

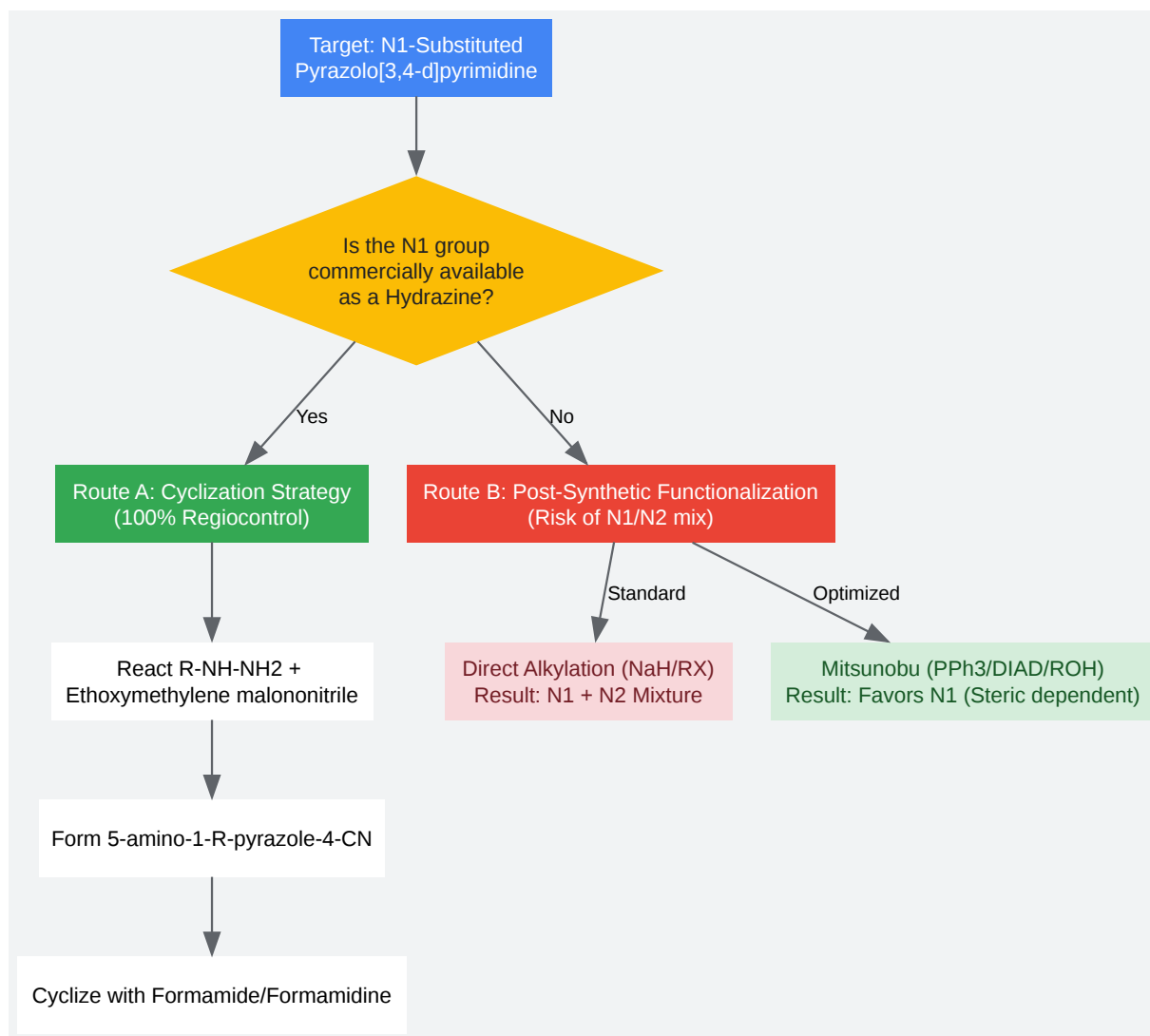
- Mechanism: The Mitsunobu reaction favors the more acidic nitrogen. In 3-substituted pyrazoles, steric factors at C3 often direct the Mitsunobu reagent to N1, improving selectivity compared to basic alkylation.

Method C: Transient Protection (The THP Route)

- Protect the N1 position with a Tetrahydropyranyl (THP) group (acid labile).
- Functionalize other positions (C3, C4).
- Deprotect (HCl/MeOH) and re-alkylate carefully, or use the THP group to block N2 if the electronics favor it.



Visualization: Regioselectivity Workflow



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Caption: Decision tree for maximizing N1-regioselectivity during scaffold synthesis.



Ticket #204: Kinase Selectivity & Potency (SAR)

User Report: "My compound binds the target kinase ($IC_{50} < 10$ nM) but hits 50+ other kinases in the panel. How do I improve selectivity?"

Root Cause Analysis

The pyrazolo[3,4-d]pyrimidine core is an Adenine Bioisostere.^{[1][2][3]} It mimics the ATP purine ring. Without specific "decorations," it will bind to the hinge region of almost any kinase (a "promiscuous binder").

SAR Optimization Matrix

Region	Biological Function	Optimization Strategy
N1 Position	Solvent Front / Ribose Pocket	Solubility & Specificity. Attach solubilizing tails (morpholine, piperidine). Large groups here can exploit unique solvent-front residues to exclude off-targets. Example: Ibrutinib's piperidine linker.[4]
C3 Position	Gatekeeper / Back Pocket	Selectivity Driver. This group points toward the "Gatekeeper" residue (Thr, Met, Phe). Bulky groups (e.g., p-phenoxyphenyl) access the hydrophobic back pocket (Selectivity Pocket I), excluding kinases with large gatekeepers.
C4 Position	Hinge Binder	Potency Anchor. Usually an or . The exocyclic amine acts as a Hydrogen Bond Donor to the kinase hinge region (mimicking Adenine N6).
C6 Position	Sugar Pocket Entry	Steric Clash Risk. Usually left as . Substitution here often clashes with the hinge backbone, killing potency. Only small groups (F, Cl) are tolerated in rare cases.



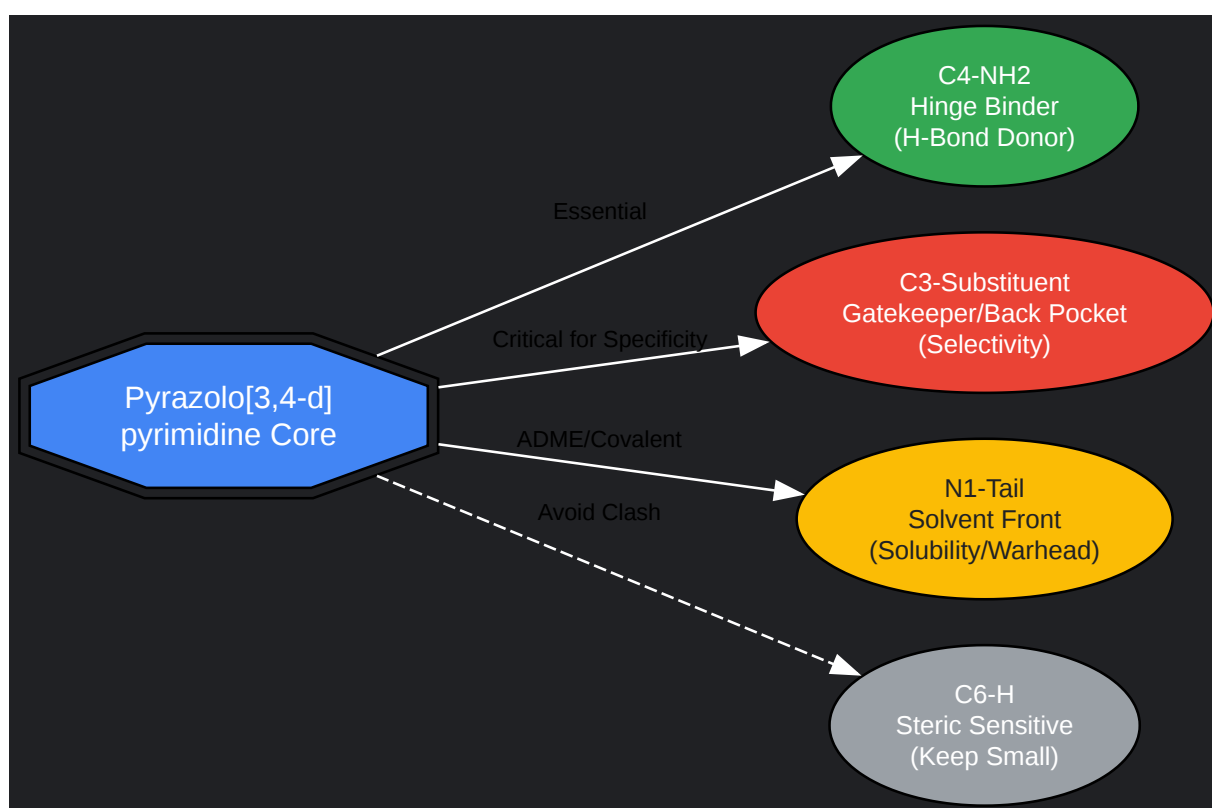
Key Experiment: The "Gatekeeper" Challenge

To validate selectivity, test your compound against a mutant kinase with a bulky gatekeeper (e.g., T315I in Abl).

- Result: If potency drops >100-fold, your compound relies heavily on the back pocket (good for selectivity).
- Result: If potency remains unchanged, your compound is likely a Type I promiscuous ATP-competitor.



Visualization: Pharmacophore Map



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Caption: Pharmacophore mapping of the pyrazolo[3,4-d]pyrimidine scaffold for kinase inhibition.



Ticket #303: Solubility & Metabolic Stability (ADME)

User Report: "My lead compound precipitates in the assay buffer (PBS) and has a half-life of < 10 min in liver microsomes."

Root Cause Analysis

- Solubility: The fused aromatic system is planar and lipophilic ("Brick Dust"), leading to high crystal lattice energy and low water solubility.
- Metabolism: Electron-rich aromatic rings (like the C3-phenyl) are prone to oxidative metabolism (CYP450 hydroxylation).

Troubleshooting & Solutions

Solution 1: "Escape from Flatland" (Solubility)

Introduce sp³ character to disrupt the planar stacking.

- Action: Replace a flat N1-phenyl ring with an N1-piperidinyl or N1-cyclohexyl group.
- Reference: This strategy was crucial for Ibrutinib, where the N1-piperidine ring improves solubility compared to a flat aromatic analog.

Solution 2: Blocking Metabolic Soft Spots

If the C3-phenyl ring is being hydroxylated:

- Action: Install Fluorine (F) or Chlorine (Cl) atoms at the para or meta positions of the C3-aryl ring.
- Why: Halogens block CYP450 oxidation sites and increase lipophilicity (which can be counter-balanced by the N1-solubilizing group).
- Evidence: The transition from early Src inhibitors to PP1 involved adding a p-methyl group, but further optimization often uses Halogens (e.g., p-Cl in PP2) to manage metabolism.

Standard Operating Procedures (SOPs)

SOP-01: Synthesis of 1-substituted-pyrazolo[3,4-d]pyrimidines

Based on the Han et al. methodology.

- Reagents: Monosubstituted hydrazine (), Ethoxymethylene malononitrile, Ethanol, Triethylamine.
- Step 1 (Pyrazole Formation):
 - Dissolve ethoxymethylene malononitrile (1.0 eq) in EtOH.
 - Add hydrazine (1.0 eq) dropwise at .
 - Stir at RT for 2h, then reflux for 1h.
 - Checkpoint: Isolate 5-amino-1-R-1H-pyrazole-4-carbonitrile. (Verify N1 regioisomer by NOESY NMR).
- Step 2 (Cyclization):
 - Suspend the pyrazole in Formamide ().
 - Heat to for 4–6 hours.
 - Cool to RT. The product usually precipitates.
 - Filter and wash with water/EtOH.

SOP-02: Kinase Assay Buffer Compatibility

Preventing false negatives due to precipitation.

- Standard Buffer: 50 mM HEPES (pH 7.5), 10 mM , 1 mM EGTA, 0.01% Brij-35.

- Critical Additive: If SAR compounds are hydrophobic (ClogP > 4), increase DMSO tolerance to 2% (if kinase allows) or add 0.1% CHAPS to stabilize the colloidal suspension.



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